

An In-depth Technical Guide to 3-(Phenylsulfonyl)propionic Acid

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Compound of Interest

Compound Name: 3-Phenylmethanesulfonyl-propionic acid

Cat. No.: B1274670

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of 3-(Phenylsulfonyl)propionic acid, alongside a detailed experimental protocol for its synthesis. This document is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

Core Compound Data

3-(Phenylsulfonyl)propionic acid is a chemical compound utilized as an intermediate in organic synthesis, particularly in the creation of pharmaceuticals and agrochemicals.[\[1\]](#)[\[2\]](#) Its structure, incorporating both a carboxylic acid and a sulfone functional group, makes it a versatile building block for more complex molecules.[\[1\]](#)

Table 1: Physicochemical Properties of 3-(Phenylsulfonyl)propionic Acid

Property	Value	References
Molecular Weight	214.24 g/mol	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₉ H ₁₀ O ₄ S	[1] [3] [5] [6] [7]
Linear Formula	C ₆ H ₅ SO ₂ CH ₂ CH ₂ CO ₂ H	[2] [4]
CAS Number	10154-71-9	[3] [4]
Appearance	Solid	[2] [4]
Melting Point	128-130 °C	[1] [4] [6]
Solubility	Soluble in methanol (25 mg/mL)	[4] [6]
Density	1.348 g/cm ³	[6]
Boiling Point	458.9 °C at 760 mmHg	[6]
Flash Point	231.4 °C	[6]

Experimental Protocols

A key application of 3-(Phenylsulfonyl)propionic acid lies in its role as a synthetic intermediate.

[\[1\]](#)[\[2\]](#) Below is a detailed protocol for its synthesis.

Synthesis of 3-(Phenylsulfonyl)propionic Acid from Benzenesulfonylhydrazide and Acrylic Acid[\[7\]](#)

This method outlines the reaction of benzenesulfonylhydrazide with acrylic acid in an aqueous medium to yield 3-(phenylsulfonyl)propionic acid.

Materials:

- Benzenesulfonylhydrazide
- Acrylic acid
- Water

- 1 mol/L Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Saturated brine solution
- Anhydrous sodium sulfate

Equipment:

- 38mL thick-wall pressure tube with a sealing plug and rubber gasket
- Magnetic stirrer
- Oil bath
- Rotary evaporator

Procedure:

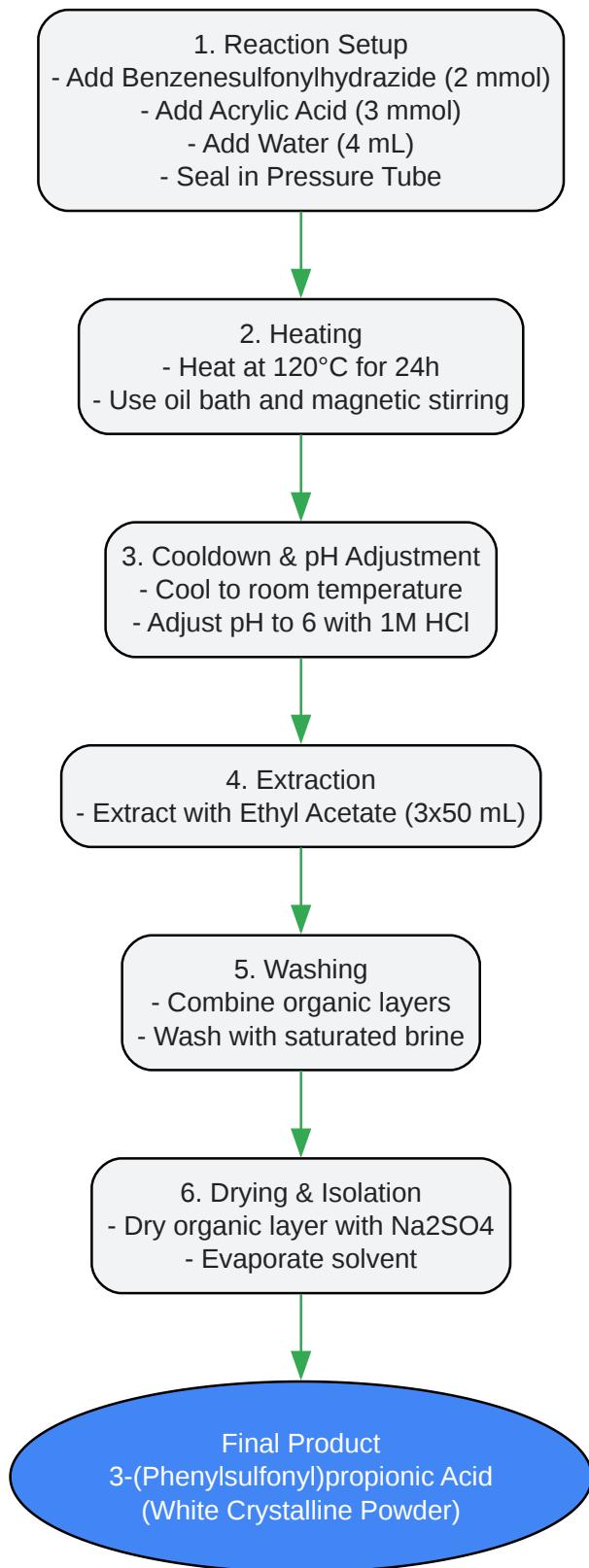
- Reaction Setup: To a 38mL thick-wall pressure tube, add benzenesulfonylhydrazide (2 mmol, 355.2 mg).
- Add a solution of acrylic acid (3 mmol, 0.2 mL) to the tube.
- Add 4 mL of water and a magnetic stir bar.
- Ensure the rubber gasket of the sealing plug is intact and tighten the screws of the sealed tube.
- Reaction: Heat the sealed tube in an oil bath at 120 °C for 24 hours with stirring.
- Work-up: After the reaction, stop heating and allow the tube to cool to room temperature naturally.
- Slowly unscrew the plug to release any pressure.
- Adjust the pH of the solution to 6 using 1 mol/L HCl.

- Extraction: Extract the aqueous solution with ethyl acetate (3 x 50 mL).
- Washing: Combine the organic phases and wash with saturated brine solution.
- Drying and Isolation: Collect the organic phase and dry it over anhydrous sodium sulfate for 30 minutes.
- Remove the solvent using a rotary evaporator to obtain 3-(benzenesulfonyl)propionic acid as a white crystalline powder.

Expected Yield: 361.3 mg (83%)

Experimental Workflow Visualization

The following diagram illustrates the workflow for the synthesis of 3-(Phenylsulfonyl)propionic acid as described in the protocol above.

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Caption: Workflow for the synthesis of 3-(Phenylsulfonyl)propionic acid.

At present, the primary documented role of 3-(Phenylsulfonyl)propionic acid is as a chemical intermediate. Further research is required to elucidate any potential biological activities or involvement in cellular signaling pathways. The information and protocols provided herein are intended to facilitate such future investigations.

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